

Safeguarding Your Research: A Comprehensive Guide to Handling 4-Butylcyclohexanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4-Butylcyclohexanol**

Cat. No.: **B1275744**

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Essential protocols for the safe handling, storage, and disposal of **4-Butylcyclohexanol**, ensuring the protection of laboratory personnel and the integrity of research.

For researchers and scientists in the fast-paced world of drug development, maintaining a safe and efficient laboratory environment is paramount. This guide provides immediate, essential safety and logistical information for handling **4-Butylcyclohexanol**, a common fragrance ingredient and chemical intermediate. Adherence to these procedures will minimize risks and streamline your workflow.

Personal Protective Equipment (PPE) and Engineering Controls

When handling **4-Butylcyclohexanol**, a combination of personal protective equipment and engineering controls is crucial to ensure safety. The primary hazard associated with this chemical is serious eye irritation.[1][2][3]

Engineering Controls:

- Work in a well-ventilated area.[1][4][5] The use of a local exhaust ventilation system is recommended to prevent the dispersion of dust.[6]
- Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.[4][7]

Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles or safety glasses with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. [1] [4]	To prevent eye contact, which can cause serious irritation. [1] [2] [3]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. [4] [7] Impervious clothing is recommended. [1]	To avoid direct contact with the skin.
Respiratory Protection	Not typically required in a well-ventilated area. If dust formation is likely or if irritation is experienced, a NIOSH/MSHA approved respirator should be worn. [1] [2] [4]	To prevent inhalation of dust particles.

Operational Plan: From Receipt to Disposal

A systematic approach to handling **4-Butylcyclohexanol** will ensure safety and efficiency throughout the experimental process.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)[\[5\]](#)[\[7\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[4\]](#)[\[7\]](#)

2. Handling and Use:

- Before handling, ensure all necessary PPE is worn correctly.
- Avoid the formation of dust and aerosols.[1][4]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[1]
- Wash hands thoroughly after handling the substance.[1][2][5]
- Do not eat, drink, or smoke in the work area.[2][5]

3. Accidental Release Measures:

- In case of a spill, evacuate personnel from the area.
- Avoid breathing dust.[2]
- Wear appropriate PPE, including respiratory protection if necessary.
- For dry spills, use dry clean-up procedures to avoid generating dust.[2] Cover the powder spill with a plastic sheet or tarp to minimize spreading.[4]
- Collect the spilled material mechanically and place it in a suitable, closed container for disposal.[1][4][5]
- Prevent the substance from entering drains.[1][6]

4. First Aid Procedures:

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][2][3][6]
- If on skin: Wash with plenty of soap and water.[1][4][5] If skin irritation occurs, seek medical attention.[6]
- If inhaled: Move the person into fresh air.[1][5][6]

- If swallowed: Rinse mouth with water.[\[1\]](#) Call a poison center or doctor if you feel unwell.[\[5\]](#)
[\[6\]](#)

Disposal Plan

Proper disposal of **4-Butylcyclohexanol** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

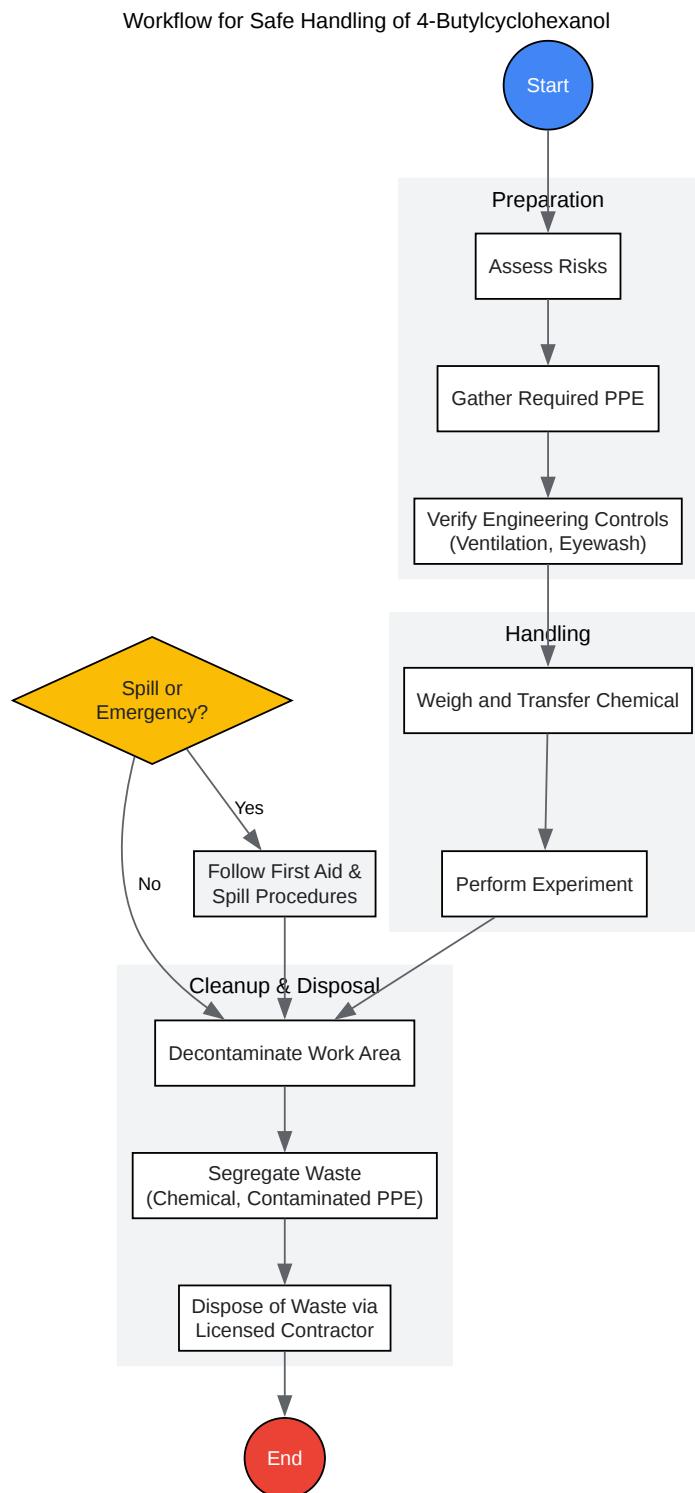
- Chemical Waste: Dispose of **4-Butylcyclohexanol** by entrusting it to a licensed waste disposal company.[\[6\]](#) All disposal practices must be in accordance with local, state, and federal regulations.
- Contaminated Packaging: Before disposing of the container, ensure it is completely empty.[\[6\]](#) Dispose of the contaminated packaging in accordance with local and national regulations.[\[6\]](#)
- Contaminated PPE: Used gloves, clothing, and other contaminated materials should be collected in a designated, labeled container and disposed of as chemical waste.

Quantitative Data Summary

The following table summarizes key quantitative data for **4-Butylcyclohexanol**.

Property	Value
Chemical Formula	<chem>C10H20O</chem>
Molecular Weight	156.27 g/mol
Appearance	Solid, Powder [1]
Melting Point	62 - 70 °C (144 - 158 °F)
Boiling Point	110 - 115 °C (230 - 239 °F) at 20 hPa
Flash Point	105 °C (221 °F) - closed cup [7]
Water Solubility	0.264 g/L at 20 °C (68 °F)
Occupational Exposure Limits	No data available. [1] [4]

Workflow for Handling 4-Butylcyclohexanol



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References

- 1. echemi.com [echemi.com]
- 2. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 3. eternis.com [eternis.com]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. synerzine.com [synerzine.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. fishersci.com [fishersci.com]
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Phone: (601) 213-4426
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